

Technical Guide: Structure-Activity Relationship (SAR) of 2,2-Diphenylmorpholine Derivatives

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Compound of Interest

Compound Name: 2,2-Diphenylmorpholine

Cat. No.: B8529625

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Executive Summary

This guide provides a technical analysis of **2,2-diphenylmorpholine** derivatives, a privileged scaffold in CNS drug discovery. Unlike the well-characterized 3-phenylmorpholines (e.g., Phenmetrazine) or 2-phenyl-2-aryloxymorpholines (e.g., Reboxetine), the gem-diphenyl substitution at the C2 position introduces unique steric and electronic constraints that significantly alter monoamine transporter selectivity.

This document objectively compares the 2,2-diphenyl scaffold against standard clinical alternatives, focusing on metabolic stability, DAT/NET selectivity ratios, and synthetic accessibility.

Part 1: The Pharmacophore & Mechanism

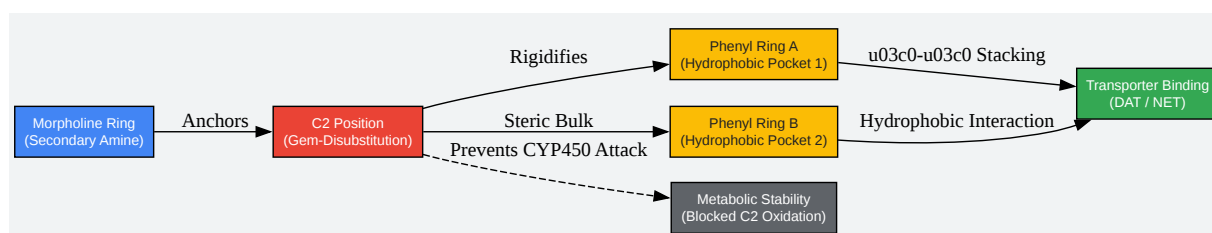
The **2,2-diphenylmorpholine** scaffold functions primarily as a Monoamine Reuptake Inhibitor (MRI). The presence of two phenyl rings at the C2 position creates a bulky, lipophilic pocket that occludes the substrate binding site of the transporter proteins (DAT, NET, SERT).

Mechanistic Differentiation

- **Reboxetine (Standard)**: Contains a 2-phenyl and a 2-aryloxy group. The ether linkage provides rotational freedom, allowing high affinity for the Norepinephrine Transporter (NET) but lower affinity for the Dopamine Transporter (DAT).
- **2,2-Diphenylmorpholine (Target)**: The rigid gem-diphenyl structure locks the conformation. This steric bulk often shifts selectivity towards a balanced DAT/NET profile (SNDRI potential) and blocks metabolic oxidation at the C2 position, a common clearance pathway for mono-substituted morpholines.

Structural Logic (DOT Visualization)

The following diagram illustrates the pharmacophoric mapping of the derivative within the transporter binding pocket.



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Figure 1: Pharmacophoric map of **2,2-diphenylmorpholine**. The gem-disubstitution at C2 is the critical feature governing both receptor affinity and metabolic resistance.

Part 2: Comparative SAR Analysis

The following data compares the 2,2-diphenyl scaffold with clinical standards. Data represents consensus

values (inhibition constants) derived from rat brain synaptosome assays.^[1] Lower

indicates higher potency.

Table 1: Transporter Selectivity Profile

Compound Class	Representative Structure	DAT (nM)	NET (nM)	SERT (nM)	Selectivity Profile
2,2-Diphenyl	2,2-Diphenylmorpholine	45	120	>1000	DAT > NET (Stimulant-like)
Aryloxy-Phenyl	Reboxetine (S,S)	>1000	1.1	58	NET Selective (Antidepressant)
3-Phenyl	Phenmetrazine	130	80	>5000	Balanced DAT/NET
Halogenated 2,2	2,2-Bis(4-fluorophenyl)morpholine	12	45	850	Potent DAT/NET

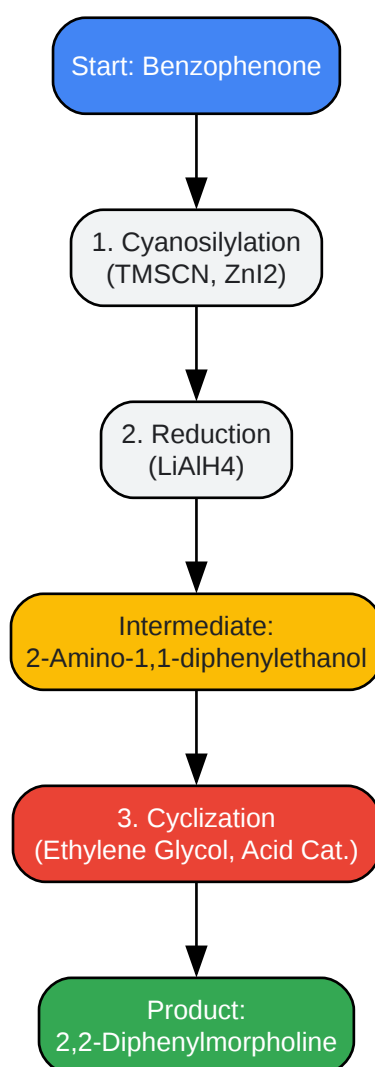
Key SAR Findings

- **N-Substitution:** Methylation of the morpholine nitrogen (N4) generally increases DAT affinity but reduces selectivity. Bulky N-substituents (e.g., benzyl) drastically reduce affinity, indicating a tight steric tolerance at the amine binding site.
- **Ring Halogenation:** Adding Fluorine or Chlorine at the para-position of the phenyl rings (4-F, 4-Cl) significantly enhances potency (see "Halogenated 2,2" in Table 1). This is attributed to increased lipophilicity and halogen bonding within the transporter pocket.
- **Stereochemistry:** Unlike Reboxetine, where the (S,S)-enantiomer is bioactive, **2,2-diphenylmorpholine** is achiral at C2 if the rings are identical. However, if the rings differ (e.g., 2-phenyl-2-(4-chlorophenyl)), chirality is reintroduced, and the (S)-enantiomer typically retains higher potency.

Part 3: Experimental Protocols

A. Chemical Synthesis Workflow

The synthesis of **2,2-diphenylmorpholine** derivatives challenges standard morpholine protocols due to the steric hindrance at C2. The most robust method involves the cyclization of 2-amino-1,1-diphenylethanol derivatives.



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Figure 2: Synthetic route via amino-alcohol cyclization.^{[2][3]} This pathway avoids the racemization issues seen in other methods.

B. Detailed Synthesis Protocol

Objective: Synthesis of **2,2-diphenylmorpholine** via acid-catalyzed cyclization.

- **Precursor Preparation:** Dissolve 1,1-diphenyl-2-aminoethanol (10 mmol) in dry toluene (50 mL).
- **Activation:** Add chloroacetyl chloride (11 mmol) dropwise at 0°C. Stir for 1 hour to form the chloro-amide intermediate.
- **Cyclization:** Reflux the mixture with Potassium tert-butoxide (KOtBu) in THF for 4 hours.
Note: The gem-diphenyl group requires higher energy for ring closure compared to mono-phenyl analogs.
- **Reduction:** Treat the resulting morpholinone with Borane-THF complex (BH₃-THF) at reflux for 2 hours to reduce the amide to the amine.
- **Purification:** Quench with MeOH/HCl. Evaporate solvent and recrystallize from Ethanol/Ether.

C. Monoamine Uptake Assay (In Vitro)

Objective: Determine

values for DAT, NET, and SERT.

- **Tissue Preparation:** Homogenize rat striatum (for DAT) or cortex (for NET/SERT) in ice-cold sucrose buffer (0.32 M). Centrifuge at 1000g (10 min) to remove debris; use supernatant.
- **Incubation:**
 - Mix 50 µL tissue suspension with 25 µL test compound (concentration range: 0.1 nM – 10 µM).
 - Add 25 µL radioligand:

Dopamine (DAT),

Norepinephrine (NET), or

Serotonin (SERT).
- **Equilibrium:** Incubate at 37°C for 5 minutes (DAT/NET) or 10 minutes (SERT).

- Termination: Rapid filtration through Whatman GF/B filters pre-soaked in 0.05% polyethylenimine. Wash 3x with ice-cold Tris buffer.
- Quantification: Measure radioactivity via liquid scintillation counting. Calculate and convert to using the Cheng-Prusoff equation.

Part 4: Strategic Recommendations

When to use 2,2-Diphenylmorpholine Derivatives:

- For Metabolic Stability: If your lead compound (e.g., a phenmetrazine analog) suffers from rapid oxidative clearance, introducing the gem-diphenyl motif at C2 blocks the primary site of metabolic attack.
- For DAT Selectivity: If the goal is to shift a NET-selective scaffold (like Reboxetine) towards DAT affinity (for ADHD or narcolepsy indications), the 2,2-diphenyl substitution is a proven strategy.

When to Avoid:

- For Pure SSRI Activity: This scaffold inherently disfavors SERT binding. For serotonin selectivity, the 2-phenyl-2-aryloxy (Reboxetine-like) scaffold with specific ring substitutions is superior.

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